Application Notes and Protocols for MS8535 in Mice

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Compound of Interest

Compound Name:	*MS8535*
Cat. No.:	*B12372420*

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Introduction

MS8535 is a potent and selective small molecule inhibitor of Spindlin 1 (SPIN1), a methyl-lysine reader protein implicated in various cellular processes and diseases, including cancer.[1][2][3] As a chemical tool, **MS8535** allows for the investigation of the biological functions of SPIN1 in in vivo models. These application notes provide a summary of the available data on the dosage and administration of **MS8535** in mice, along with detailed protocols for its use in experimental settings.

Mechanism of Action

MS8535 selectively targets SPIN1, a chromatin reader that recognizes and binds to specific histone methylation marks, notably H3K4me3. By inhibiting SPIN1, **MS8535** disrupts the interaction between SPIN1 and histone H3, thereby modulating the transcription of SPIN1 target genes.[4] SPIN1 is known to be involved in several signaling pathways crucial for cell proliferation, survival, and differentiation.

SPIN1 Signaling Pathways

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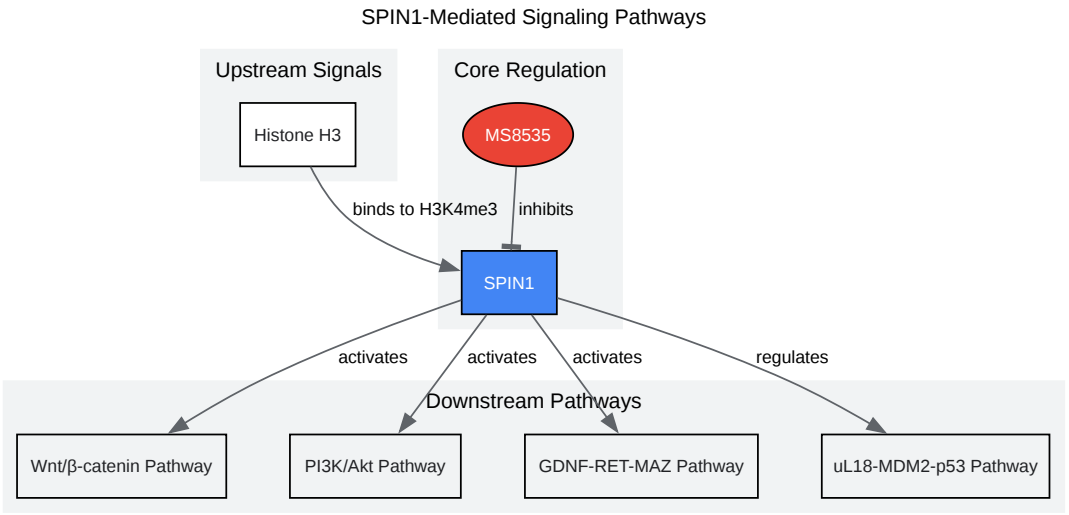
SPIN1 has been shown to regulate multiple oncogenic signaling pathways. The diagram below illustrates the central role of SPIN1 in activating these pathways, which can be inhibited by **MS8535**.



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SPIN1 Signaling Pathways

Data Presentation

The following tables summarize the key in vitro and in vivo data for **MS8535**.

Table 1: In Vitro Activity of **MS8535**

Parameter	Value	Cell Line	Reference
IC_{50}	0.202 ± 0.011 µM	Biochemical Assay	[4]
K_d	30 ± 2 nM	Isothermal Titration Calorimetry	[4]
EC_{50}	1.1 ± 0.3 µM	U2OS cells	[4]

Table 2: In Vivo Data for **MS8535** in Mice

Parameter	Value	Mouse Strain	Administration Route	Reference
Tolerability	Well-tolerated at 5 mg/kg	C57BL/6	Intraperitoneal (i.p.)	[4]
Pharmacokinetics	>100 nM plasma concentration for the first 2 hours	C57BL/6	5 mg/kg i.p.	[4]

Note: Efficacy data for **MS8535** in mouse models of disease are not yet publicly available. The recommended dosage is based on tolerability and pharmacokinetic studies.

Experimental Protocols

Protocol 1: Preparation of **MS8535** for In Vivo Administration

Materials:

- **MS8535** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile saline (0.9% NaCl) or Phosphate-Buffered Saline (PBS)

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- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Stock Solution Preparation:
  - Prepare a stock solution of **MS8535** in DMSO. For example, to prepare a 10 mg/mL stock, dissolve 10 mg of **MS8535** in 1 mL of DMSO.
  - Vortex thoroughly to ensure complete dissolution. Gentle warming or sonication may be used if necessary.
- Vehicle Preparation:
  - A common vehicle for lipophilic compounds is a mixture of DMSO, PEG300, Tween 80, and saline/PBS.[5] A suggested formulation is:
    - 5% DMSO
    - 40% PEG300
    - 5% Tween 80
    - 50% Saline or PBS
- Final Dosing Solution Preparation (for a 5 mg/kg dose):
  - This protocol is for a final injection volume of 100 µL per 20 g mouse.
  - Calculate the required concentration of the dosing solution. For a 5 mg/kg dose in a 20 g mouse, the amount of **MS8535** needed is 0.1 mg. To deliver this in 100 µL, the concentration must be 1 mg/mL.
  - To prepare 1 mL of the 1 mg/mL dosing solution:

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- Take 100 µL of the 10 mg/mL **MS8535** stock solution in DMSO.
- Add 400 µL of PEG300 and vortex.
- Add 50 µL of Tween 80 and vortex.
- Add 450 µL of sterile saline or PBS and vortex thoroughly to create a clear solution or a stable emulsion.

- Prepare the dosing solution fresh on the day of the experiment.

Protocol 2: Intraperitoneal (i.p.) Administration of MS8535 in Mice

Materials:

- Prepared **MS8535** dosing solution
- Sterile 1 mL syringes
- Sterile 27-30 gauge needles
- 70% ethanol for disinfection
- Appropriate mouse restraint device

Procedure:

- Animal Restraint:
  - Properly restrain the mouse to expose the abdomen.
- Injection Site Identification:
  - The preferred injection site is the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.
- Injection:

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- Disinfect the injection site with 70% ethanol.
- Insert the needle at a 15-20 degree angle into the peritoneal cavity.
- Gently aspirate to ensure the needle has not entered a blood vessel or organ.
- Slowly inject the calculated volume of the **MS8535** solution.
- Withdraw the needle and return the mouse to its cage.

- Monitoring:
  - Monitor the animal for any signs of distress or adverse reactions post-injection.

Protocol 3: Pharmacokinetic Study of MS8535 in Mice

This protocol outlines a general procedure for a pharmacokinetic study based on the published data for **MS8535**.

Experimental Workflow:



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Pharmacokinetic Study Workflow

Procedure:

- Animals:
  - Use C57BL/6 mice, or other appropriate strain, of a specific age and weight range.
  - Acclimatize the animals for at least one week before the experiment.

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- House animals in accordance with institutional guidelines.

- Dosing:
  - Prepare the **MS8535** dosing solution as described in Protocol 1.
  - Administer a single 5 mg/kg dose via intraperitoneal injection as described in Protocol 2.
- Blood Collection:
  - Collect blood samples at predetermined time points. Based on the published data, suggested time points could include: 0 (pre-dose), 15 min, 30 min, 1 hr, 2 hr, 4 hr, 8 hr, and 24 hr post-dose.
  - Use appropriate blood collection techniques (e.g., retro-orbital, submandibular, or tail vein).
  - Collect blood into tubes containing an anticoagulant (e.g., EDTA).
- Plasma Preparation:
  - Centrifuge the blood samples to separate the plasma.
  - Store the plasma samples at -80°C until analysis.
- Bioanalysis:
  - Quantify the concentration of **MS8535** in the plasma samples using a validated LC-MS/MS (Liquid Chromatography with tandem mass spectrometry) method.
- Data Analysis:
  - Calculate key pharmacokinetic parameters such as Cmax (maximum concentration), Tmax (time to maximum concentration), AUC (area under the curve), and half-life.

Conclusion

MS8535 is a valuable tool for studying the in vivo roles of SPIN1. The provided dosage of 5 mg/kg administered intraperitoneally is well-tolerated in C57BL/6 mice and results in plasma

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concentrations sufficient to engage the target based on in vitro potency.[4] Researchers should note the absence of published efficacy data and may need to perform dose-response studies in their specific disease models to determine the optimal therapeutic dosage. The protocols provided herein offer a starting point for in vivo studies with **MS8535**.

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